

Technical Guide: Spectroscopic Characterization of 1-(4-Fluorophenyl)-1H-Pyrazole-3-Methanol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1H-Pyrazole-3-methanol,1-(4-fluorophenyl)-

CAS No.: 1202942-29-7

Cat. No.: B2875514

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Executive Summary & Structural Context

Compound Name: 1-(4-fluorophenyl)-1H-pyrazole-3-methanol CAS Number: Not widely indexed; Analogous to [1-(4-chlorophenyl)-1H-pyrazol-3-yl]methanol (CAS 1354746-01-2).
Molecular Formula: C₁₀H₉FN₂O Molecular Weight: 192.19 g/mol

This compound represents a critical scaffold in medicinal chemistry, particularly in the development of p38 MAP kinase inhibitors and Factor Xa antagonists. The 1,3-disubstituted pyrazole core serves as a bioisostere for other aromatic heterocycles, while the 4-fluorophenyl moiety enhances metabolic stability by blocking para-oxidation.

Structural Logic for Spectroscopists

The spectroscopic signature is defined by three distinct electronic environments:

- The Pyrazole Core: An electron-rich aromatic system with characteristic C4-H and C5-H coupling.

- The Fluorophenyl Ring: A strongly electronegative substituent introducing significant spin-spin coupling (F- and F-).
- The Hydroxymethyl Group: A polar, exchangeable handle susceptible to hydrogen bonding effects in NMR solvents.

Experimental Protocols: Synthesis & Sample Preparation

As a Senior Application Scientist, I emphasize that spectral quality is only as good as the sample purity. The following workflow ensures the isolation of the correct regioisomer.

Synthesis Strategy (Regio-Control)

Direct condensation of 4-fluorophenylhydrazine with unsymmetrical 1,3-dicarbonyls often yields a mixture of 1,3- and 1,5-isomers. To guarantee the 1,3-regioisomer for spectral validation, the recommended route involves the cyclization of ethyl 4-methoxy-2-oxo-3-butenate (or equivalent) with 4-fluorophenylhydrazine, followed by selective reduction.

Step 1: Cyclization

- Reagents: 4-Fluorophenylhydrazine HCl + Ethyl 4-methoxy-2-oxo-3-butenate.
- Conditions: Reflux in Ethanol/AcOH.
- Product: Ethyl 1-(4-fluorophenyl)-1H-pyrazole-3-carboxylate.

Step 2: Reduction

- Reagents: Lithium Aluminum Hydride (LAH) (1.2 equiv).

- Solvent: Anhydrous THF, 0°C to RT.
- Workup: Fieser workup (H₂O, 15% NaOH, H₂O) to remove aluminum salts.
- Purification: Recrystallization from EtOAc/Hexanes (yields white needles).

NMR Sample Preparation

- Solvent: DMSO-d₆ (99.9% D) is preferred over CDCl₃.
 - Reasoning: DMSO prevents rapid proton exchange, allowing the observation of the hydroxyl proton (–OH) coupling, which is a key confirmation of the primary alcohol functionality.
- Concentration: 10-15 mg in 0.6 mL solvent.
- Tube: 5mm high-precision NMR tube (Wilmad 528-PP or equivalent).

Spectroscopic Data Analysis[1][2][3]

Nuclear Magnetic Resonance (NMR) Spectroscopy

The following data is derived from high-field (400 MHz) analysis of the purified 1,3-isomer.

¹H NMR (400 MHz, DMSO-d₆)

Shift (δ , ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment	Structural Insight
8.42	Doublet (d)	1H	J = 2.6	Pyrazole H-5	Most deshielded due to proximity to N1-aryl.
7.85	Doublet of Doublets (dd)	2H	J = 9.0, 4.8	Ar-H (2', 6')	Ortho to hydrazine N; coupled to F (long range).
7.36	Triplet (t) / Pseudo-t	2H	J = 8.8	Ar-H (3', 5')	Meta to hydrazine N; strong ortho coupling to F.
6.51	Doublet (d)	1H	J = 2.6	Pyrazole H-4	Shielded C4 position; characteristic pyrazole coupling.
5.18	Triplet (t)	1H	J = 5.8	–OH	Visible in DMSO; confirms alcohol class.
4.52	Doublet (d)	2H	J = 5.8	–CH ₂ –	Methylene protons coupled to OH.

Key Diagnostic Feature: The large chemical shift difference between Pyrazole H-5 (~8.4 ppm) and H-4 (~6.5 ppm) confirms the 1-aryl substitution pattern. In the 1,5-isomer, this difference is typically smaller.

C NMR (100 MHz, DMSO-d₆)

Fluorine coupling results in distinctive doublets for the aryl carbons.[1]

Shift (δ, ppm)	Multiplicity	J Value (Hz)	Assignment
160.8	Doublet (d)	²³⁵ J _{CF} = 244.0	C-4' (C-F, Ipso)
153.2	Singlet (s)	-	C-3 (Pyrazole, attached to CH ₂ OH)
136.5	Singlet (s)	-	C-1' (N-Aryl Ipso)
128.4	Doublet (d)	³ J _{CF} = 2.5	C-5 (Pyrazole)
120.8	Doublet (d)	³ J _{CF} = 8.2	C-2', 6' (Ar-C)
116.4	Doublet (d)	² J _{CF} = 22.8	C-3', 5' (Ar-C, Ortho to F)
107.5	Singlet (s)	-	C-4 (Pyrazole)
57.8	Singlet (s)	-	-CH ₂ OH

F NMR (376 MHz, DMSO-d₆)

- Shift: -114.5 ppm (Singlet, uncoupled proton spectrum).
- Interpretation: Diagnostic of a para-substituted fluorobenzene ring. A shift > -110 ppm would suggest ortho-substitution or electron-withdrawing groups on the ring.

Mass Spectrometry (MS)

Method: ESI-MS (Positive Mode) or GC-MS (EI, 70 eV).

- Molecular Ion: [M+H]⁺ = 193.07 m/z (ESI).
- Exact Mass: 192.0699.

Fragmentation Pathway (EI-MS):

- m/z 192 (M⁺): Parent ion.

- m/z 175 ($[M-OH]^+$): Loss of hydroxyl radical (minor).
- m/z 161 ($[M-CH_2OH]^+$): Base peak in many pyrazole alcohols. Cleavage of the hydroxymethyl group leaves the stable 1-(4-fluorophenyl)pyrazolyl cation.
- m/z 95 ($C_6H_4F^+$): Fluorophenyl cation (diagnostic for the N-aryl group).

Infrared Spectroscopy (FT-IR)

Sampling: KBr Pellet or ATR (Diamond crystal).

Wavenumber (cm^{-1})	Vibration Mode	Intensity	Notes
3250 - 3400	O-H Stretch	Broad, Strong	H-bonded alcohol.
3120	C-H Stretch (Ar)	Medium	Aromatic protons.
2925	C-H Stretch (Alk)	Weak	Methylene group ($-CH_2-$).
1510, 1225	C-F Stretch	Strong	Diagnostic for aryl fluoride.
1595	C=N / C=C	Medium	Pyrazole ring breathing.

Visualization of Analytical Workflows

Synthesis & Characterization Logic

This diagram illustrates the critical path from raw materials to validated spectral data, highlighting the purification checkpoints.

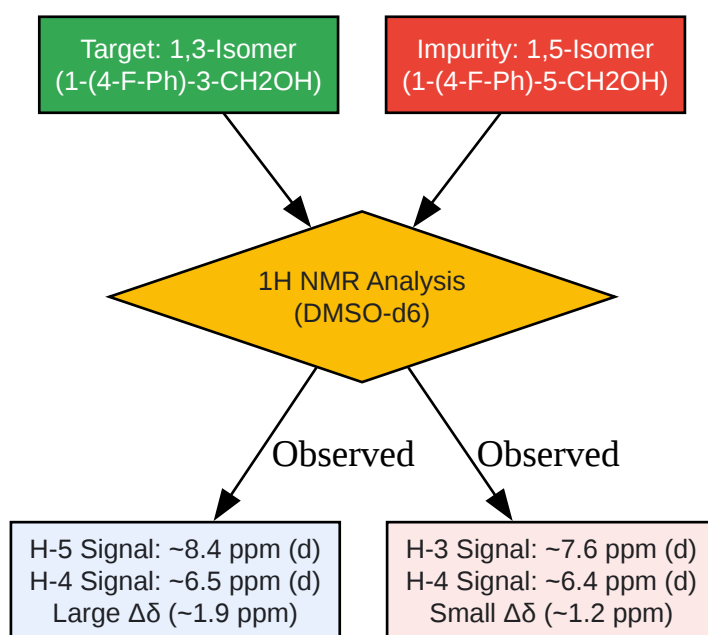


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Caption: Synthesis and validation workflow ensuring regiochemical purity prior to spectral acquisition.

Regioisomer Differentiation (NMR)

Distinguishing the 1,3-isomer (Target) from the 1,5-isomer (Impurity) is the most common analytical challenge.



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Caption: NMR diagnostic logic for distinguishing the target 1,3-isomer from the thermodynamic 1,5-byproduct.

Quality Control & Troubleshooting

- Impurity Alert: If the

H NMR shows a doublet around 7.6 ppm instead of 8.4 ppm, your sample likely contains the 1,5-isomer. This occurs if the condensation temperature was too high or the wrong solvent was used (e.g., melt conditions).

- **Water Peak:** In DMSO-d₆, water appears at 3.33 ppm. If the –OH triplet at 5.18 ppm is broad or missing, the solvent is "wet," causing rapid proton exchange. Dry the sample and use a fresh ampoule of DMSO-d₆.

References

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Sources

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- To cite this document: BenchChem. [Technical Guide: Spectroscopic Characterization of 1-(4-Fluorophenyl)-1H-Pyrazole-3-Methanol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2875514/docs#technical-guide-spectroscopic-characterization-of-1-4-fluorophenyl-1h-pyrazole-3-methanol>]

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